

The Natural Occurrence of L-Psicose in Plants: A Technical Guide

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Compound of Interest

Compound Name: *L-Psicose*

Cat. No.: *B7949172*

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Introduction

L-psicose, a rare monosaccharide, is the L-enantiomer of D-psicose (also known as D-allulose). While D-psicose has garnered significant attention for its presence in various natural sources and its potential as a low-calorie sweetener, the natural occurrence of **L-psicose** in the botanical world is not established. This technical guide provides a comprehensive overview of the current scientific understanding of psicose in plants, with a primary focus on the available data for its D-enantiomer due to the apparent absence of **L-psicose** in nature.

It is important to note that current scientific literature indicates that **L-psicose** is not known to occur naturally.^[1] Its counterpart, D-psicose, however, is found in small quantities in a variety of plant-based foods and commercial carbohydrate mixtures.^{[2][3][4][5]} This guide will therefore detail the natural occurrence of D-psicose, its biosynthetic origins, and the analytical methods for its detection, which would be applicable for the analysis of **L-psicose** should a natural source be discovered.

Natural Occurrence of D-Psicose in Plants and Food Products

D-psicose is a C-3 epimer of D-fructose and is naturally present in trace amounts in various fruits, vegetables, and processed food products. Its presence in processed foods can also be a

result of non-enzymatic conversion from fructose during heat treatment.

Quantitative Data on D-Psicose Content

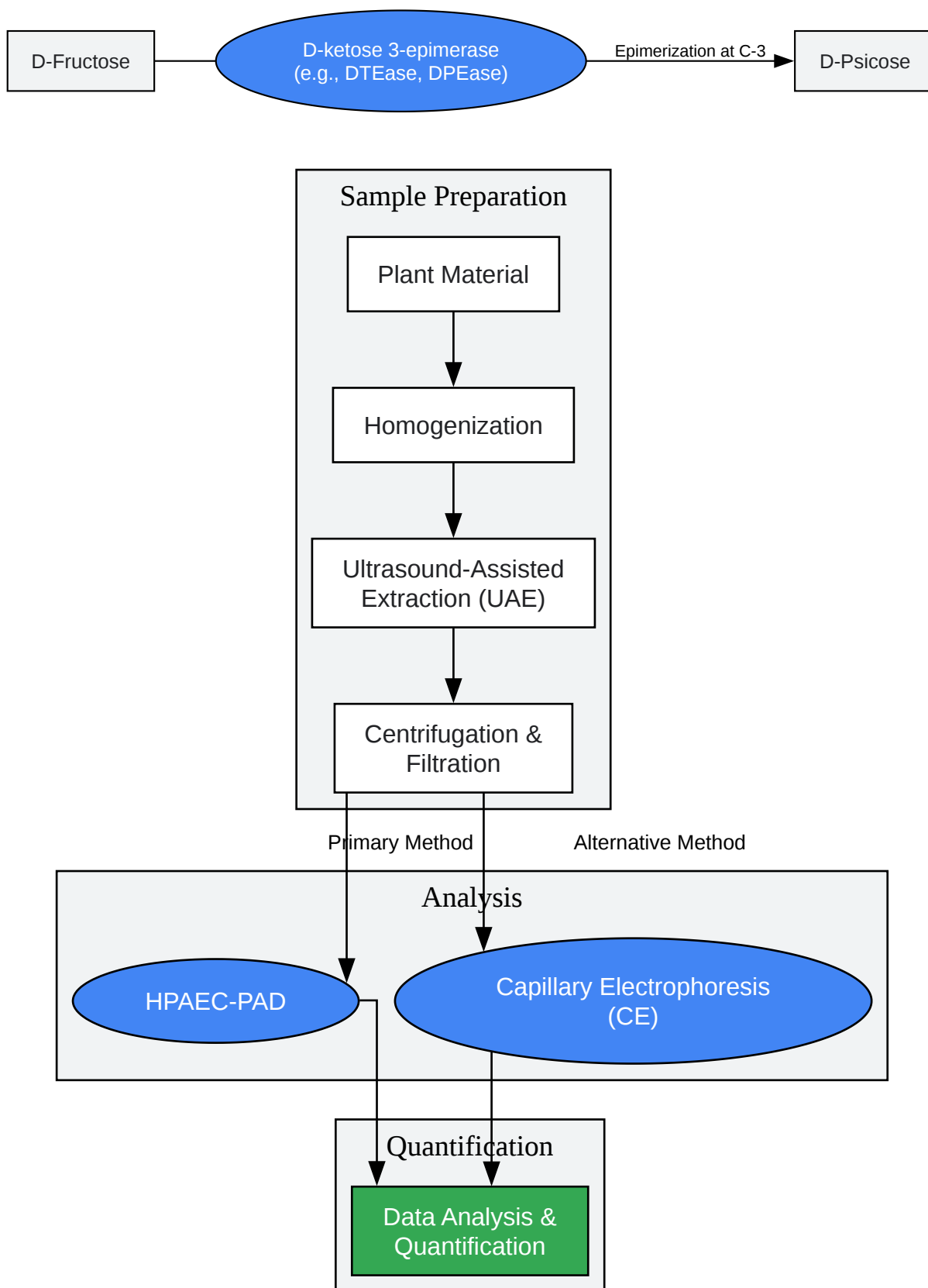
The following table summarizes the reported concentrations of D-psicose in various plant-derived products. It is important to note that these values can vary depending on the plant variety, maturity, and processing conditions.

Plant/Food Product	D-Psicose Concentration	Reference
Figs	Small quantities	
Grapes	Small quantities	
Wheat	Naturally occurs	
Maple Syrup	Naturally occurs	
Molasses	Isolated from commercial cane molasses	
Raisins	~520 mg/kg	
Worcester Sauce	130.6 mg/100g	
Coffee (beverage)	0.5 mg/100g	

Biosynthesis and Epimerization

In nature, the formation of D-psicose from D-fructose is an enzymatic process facilitated by ketose 3-epimerases. This epimerization reaction involves the inversion of the hydroxyl group at the C-3 position of D-fructose. While this process is understood for D-psicose, a natural biosynthetic pathway for **L-psicose** in plants has not been identified.

The enzymatic conversion of D-fructose to D-psicose is a key industrial method for its production and is catalyzed by enzymes such as D-tagatose 3-epimerase (DTEase) and D-psicose 3-epimerase (DPEase), which have been identified in various microorganisms.



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